

Application Notes and Protocols: Measuring Complement Activation with Hemophan Membranes

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hemophan® membranes are a type of modified cellulosic membrane used in hemodialysis. They are characterized by a partial substitution of the hydroxyl groups of cellulose with diethylaminoethyl groups, which imparts a more biocompatible surface compared to unmodified cellulose membranes like Cuprophan.[1] A key aspect of biocompatibility for materials in contact with blood is the activation of the complement system, a crucial component of the innate immune response.[2] Excessive complement activation can lead to inflammation and other adverse patient reactions.[3] Therefore, accurate measurement of complement activation is essential in the evaluation and development of hemodialysis membranes.

These application notes provide detailed protocols for the in vitro assessment of complement activation induced by **Hemophan** membranes, with a focus on the quantification of the key activation markers C3a and the soluble terminal complement complex (sC5b-9).

Complement Activation Pathway with Biomaterials

Contact of blood with a foreign surface, such as a hemodialysis membrane, primarily triggers the alternative pathway of the complement system.[2] This is initiated by the spontaneous hydrolysis of C3 to C3(H2O), which then binds to Factor B. This complex is cleaved by Factor

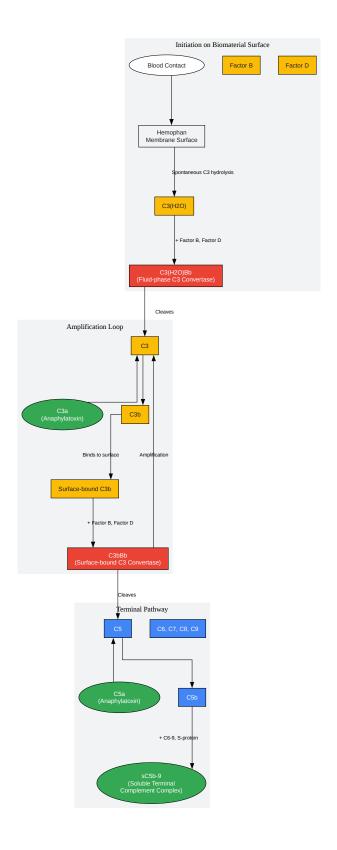






D to form the fluid-phase C3 convertase, C3(H2O)Bb. This convertase cleaves more C3 into C3a and C3b. C3b can then covalently bind to the biomaterial surface, creating a platform for the formation of the surface-bound C3 convertase (C3bBb), which amplifies the cascade. The C3 convertase also cleaves C5, initiating the terminal pathway and leading to the formation of the membrane attack complex (C5b-9).









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